

Epitalon TFA mechanism of action

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Compound of Interest

Compound Name: Epitalon (TFA)

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An In-Depth Technical Guide to the Mechanism of Action of Epitalon TFA

Executive Summary

Epitalon, a synthetic tetrapeptide (L-Alanyl-L-glutamyl-L-aspartyl-glycine), is a functional analog of Epithalamin, a polypeptide extract from the bovine pineal gland.[1][2][3] Extensive research, primarily conducted at the St. Petersburg Institute of Bioregulation and Gerontology, has identified Epitalon as a potent geroprotector with a multifaceted mechanism of action.[1] This guide delineates the core molecular and cellular pathways through which Epitalon TFA exerts its biological effects, focusing on its well-documented roles in telomerase activation, neuroendocrine regulation, antioxidant defense, and epigenetic modulation.[3][4] Quantitative data from key studies are summarized, and detailed experimental protocols are provided to facilitate further research by scientists and drug development professionals.

Core Mechanisms of Action

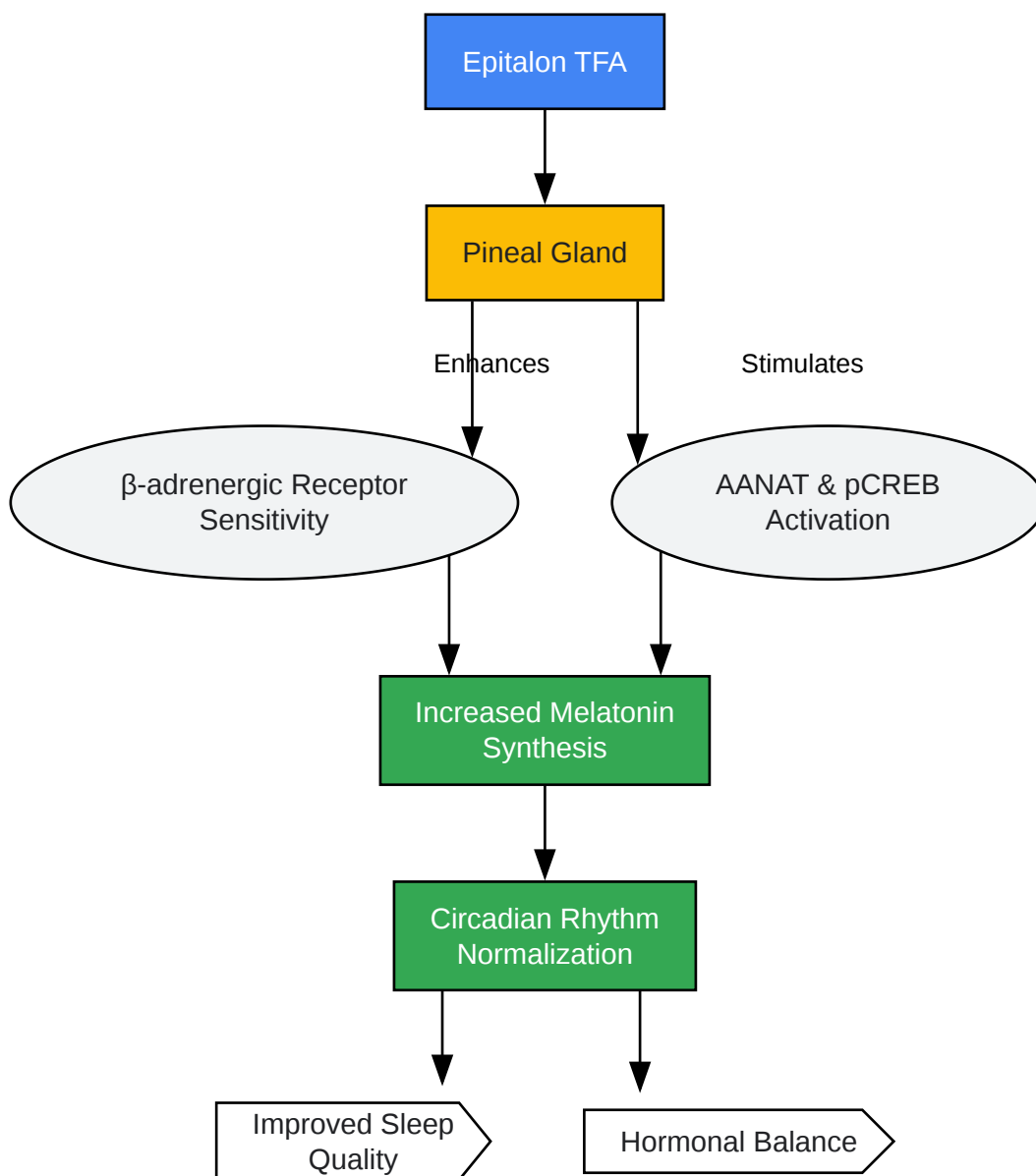
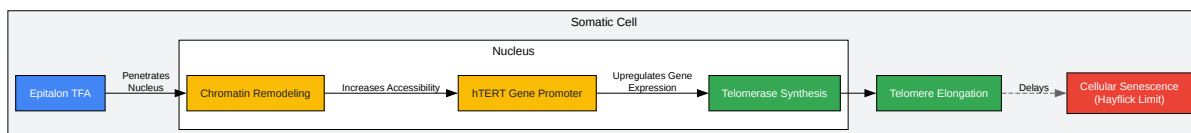
Epitalon's bioactivity is not confined to a single receptor or pathway but rather involves a coordinated influence on several fundamental processes linked to cellular aging and homeostasis.[3][4]

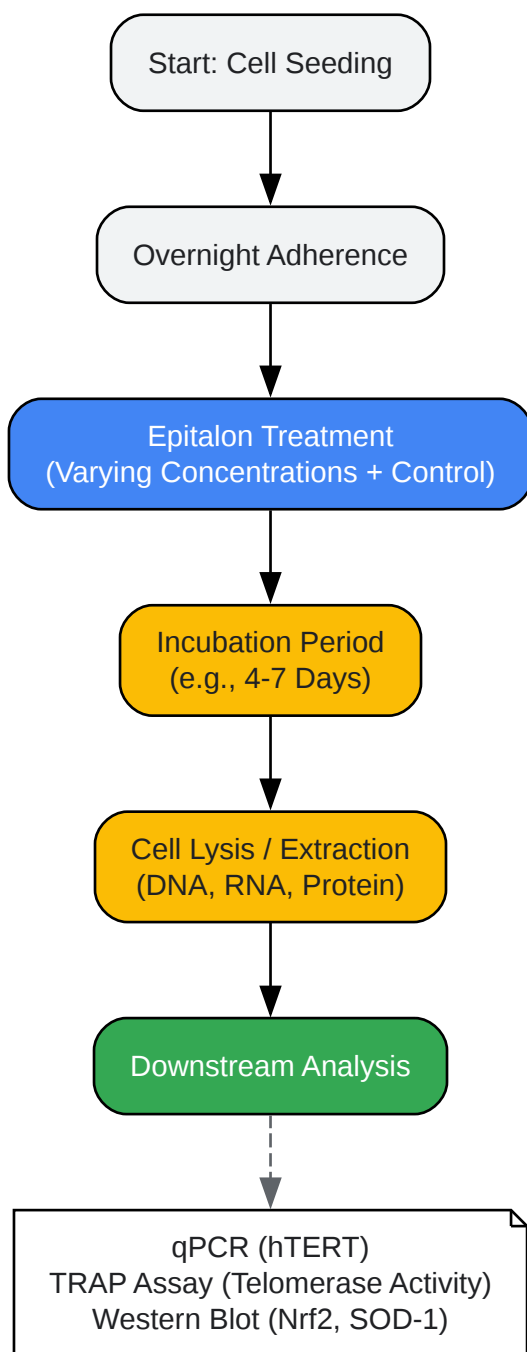
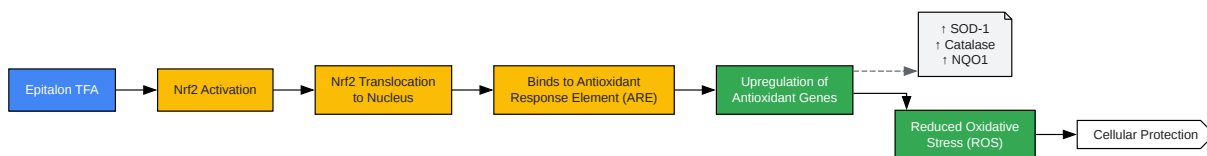
Telomerase Activation and Telomere Maintenance

The most significant and widely cited mechanism of Epitalon is its ability to activate the enzyme telomerase, which is crucial for maintaining the length of telomeres—the protective caps at the ends of chromosomes.[5][6][7] Telomere shortening is a hallmark of cellular aging and a limiting factor in the replicative lifespan of somatic cells, known as the Hayflick limit.[1][8]

Epitalon induces the expression of the telomerase catalytic subunit (hTERT) and its enzymatic activity in human somatic cells.[2][7][9] Mechanistically, the peptide can penetrate the nucleus, bind to specific promoter regions of the telomerase gene, and influence chromatin structure, making the gene more accessible for transcription.[4][10] This reactivation of telomerase leads to the elongation of telomeres, thereby extending the proliferative potential of cells.[1][7] In human fetal fibroblast cultures, Epitalon treatment was sufficient to overcome the Hayflick limit, extending proliferation from the 34th passage in control cells to beyond the 44th passage.[1][11]

In addition to the primary telomerase pathway, studies on breast cancer cell lines suggest that Epitalon can also induce significant telomere extension through the Alternative Lengthening of Telomeres (ALT) pathway, a mechanism distinct from telomerase-mediated elongation.[9]





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